An In-Depth Technical Guide to the Synthesis and Characterization of Repirinast-d4

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Compound of Interest		
Compound Name:	*Repirinast-d4*	
Cat. No.:	*B589426*	*Get Quote*

Foreword: The Rationale for Isotopic Labeling in Modern Drug Development

In the landscape of pharmaceutical research, the pursuit of enhancing the pharmacokinetic profiles of established therapeutic agents is a constant endeavor. Isotopic labeling, particularly the substitution of hydrogen with its stable, non-radioactive isotope deuterium (^2H or D), has emerged as a powerful strategy.[1] This "heavy hydrogen" substitution can significantly alter a drug's metabolic fate by strengthening the carbon-hydrogen bond at specific molecular positions.[2] This modification can impede metabolic pathways, leading to a longer drug half-life, reduced formation of toxic metabolites, and potentially improved efficacy and safety profiles.[2][3]

This guide provides a comprehensive technical overview of the synthesis and characterization of **Repirinast-d4**, a deuterated analog of the anti-allergic agent Repirinast. Repirinast functions primarily as a mast cell stabilizer, inhibiting the release of histamine and other inflammatory mediators, making it effective in managing conditions like asthma and allergic rhinitis.[4][5][6] By strategically incorporating deuterium into the Repirinast molecule, researchers can investigate potential enhancements to its metabolic stability and pharmacokinetic properties.[1] This document is intended for researchers, chemists, and drug development professionals, offering a detailed, scientifically-grounded framework for the production and validation of this important research compound.

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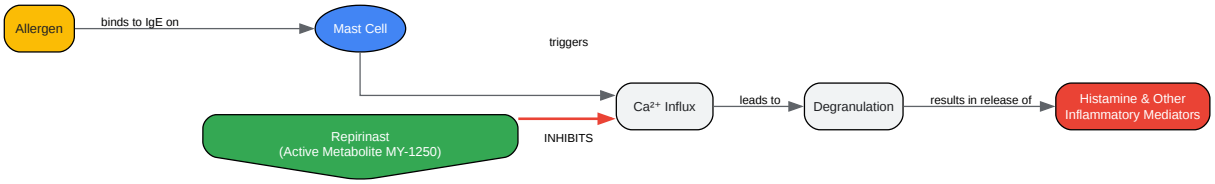
Core Mechanism of Action: Repirinast

To appreciate the significance of deuteration, one must first understand the pharmacological action of the parent compound. Repirinast exerts its therapeutic effect by preventing the degranulation of mast cells, a critical event in the allergic inflammatory cascade.[6] Its active metabolite, MY-1250, has been shown to be a potent inhibitor of histamine release.[7] This is primarily achieved by inhibiting the influx of calcium ions (Ca^{2+}) into the mast cell, a crucial trigger for the release of inflammatory mediators.[5][7] By stabilizing the mast cell membrane and modulating these intracellular signaling pathways, Repirinast effectively dampens the allergic response upstream of symptom manifestation.[4][6]

The following diagram illustrates the simplified signaling pathway inhibited by Repirinast.



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Caption: Mechanism of Action of Repirinast.

Proposed Synthesis of **Repirinast-d4**

The chemical name for **Repirinast-d4** is 3-methylbutyl-1,1,2,2-d4 7,8-dimethyl-4,5-dioxo-5,6-dihydro-4H-pyrano[3,2-c]quinoline-2-carboxylate.[8] This indicates that the four deuterium atoms are located on the first two carbons of the isoamyl (3-methylbutyl) ester chain. While specific proprietary synthesis routes may vary[9], a robust and chemically sound approach involves the esterification of the Repirinast carboxylic acid precursor with a deuterated alcohol.

The following diagram outlines the proposed synthetic workflow.

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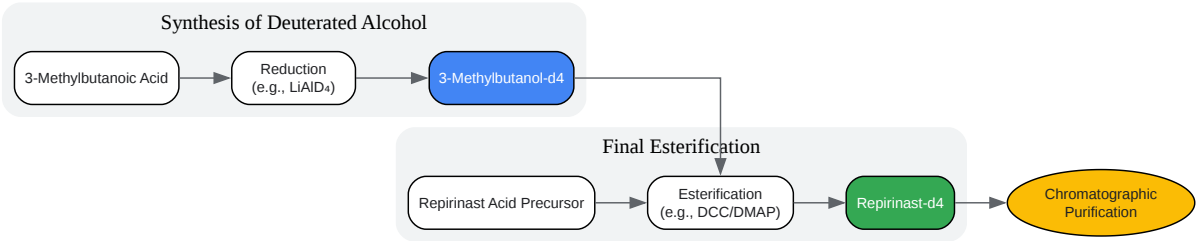

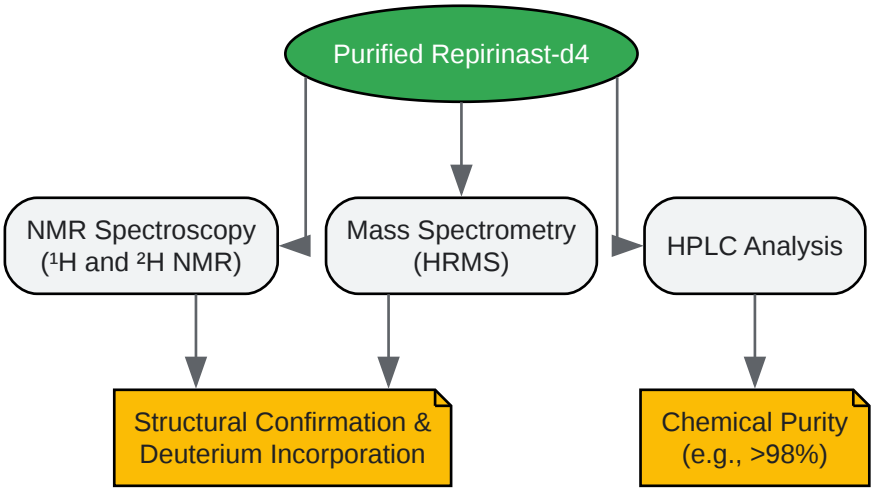

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Sources

- 1. Total Syntheses of Deuterated Drugs: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Evolving Trends in the Synthesis of Deuterated Drugs for Leukemia Chemotherapy [jscimedcentral.com]

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- 3. Clinical Application and Synthesis Methods of Deuterated Drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. What is the mechanism of Repirinast? [synapse.patsnap.com]
- 5. What is Repirinast used for? [synapse.patsnap.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Mechanism of action of MY-1250, an active metabolite of Repirinast, in inhibiting histamine release from rat mast cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Repirinast-d4 | TRC-R144562-0.5MG | LGC Standards [lgcstandards.com]
- 9. Algernon Pharmaceuticals Provides Update on its Planned Phase 1 Repirinast Chronic Kidney Disease Study :: Algernon Health Inc (AGN) [algernonhealth.com]

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